using 6-fluoro-2-methyl-2H-indazole as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*6-fluoro-2-methyl-2H-indazole*
CAS No.:	*348-39-0*
Cat. No.:	*B1501199*

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Application Note: Regioselective Synthesis and Utilization of **6-Fluoro-2-methyl-2H-indazole**

Executive Summary

6-Fluoro-2-methyl-2H-indazole (CAS: 1217336-66-5, generic scaffold) is a critical pharmacophore in modern oncology drug discovery, most notably serving as the core structural motif for Vebreltinib (APL-101/PLB-1001), a highly selective c-Met inhibitor currently in clinical trials for non-small cell lung cancer (NSCLC) and other solid tumors.[1]

Unlike the thermodynamically stable 1H-indazole tautomer, the 2H-indazole isomer offers a distinct vector for filling hydrophobic pockets in kinase domains (e.g., c-Met, PAK1, SHP2). However, its synthesis is complicated by the inherent nucleophilicity of the N1 nitrogen, which typically favors N1-alkylation by a factor of 3:1 to 10:1 under standard basic conditions.

This guide provides a validated, high-fidelity protocol for the regioselective synthesis of the N2-isomer using Meerwein's salt, bypassing the low-yield chromatographic separations associated with traditional alkylation.[1] It also details downstream functionalization strategies for integrating this scaffold into complex APIs.

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Strategic Significance & Pharmacophore Logic

The **6-fluoro-2-methyl-2H-indazole** scaffold offers two distinct medicinal chemistry advantages:

- Metabolic Stability (The 6-Fluoro Effect): Fluorination at the C6 position blocks a primary site of metabolic oxidation (Phase I metabolism), significantly extending the half-life (

) of the parent drug compared to the non-fluorinated analog.

- Vector Orientation (The N2-Methyl Effect): N2-methylation locks the indazole into a quinoid-like resonance structure.[1] In the context of Vebreltinib, this orientation positions the C3-substituent (a difluoromethyl bridge) to engage critical residues in the c-Met ATP-binding pocket, a geometry not accessible via the N1-isomer.[1]

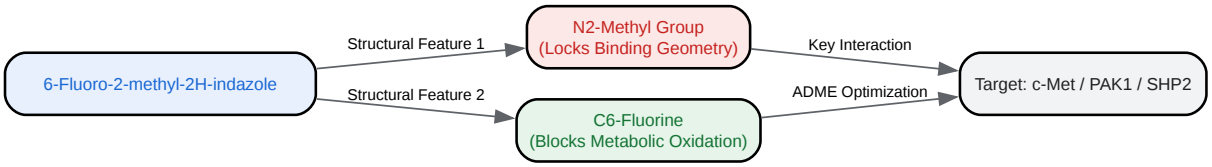

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Figure 1: Pharmacophore logic of the **6-fluoro-2-methyl-2H-indazole** scaffold.

Core Protocol: Regioselective Synthesis[2][3]

Objective: Synthesize 5-bromo-**6-fluoro-2-methyl-2H-indazole** (common intermediate) with >90% regioselectivity for the N2 position. Challenge: Standard alkylation (NaH/MeI) yields primarily the N1-isomer (~70% N1 / ~30% N2).[1] Solution: Kinetic alkylation using Trimethyloxonium tetrafluoroborate (Meerwein's salt).[1]

Materials:

- Precursor: 5-Bromo-6-fluoro-1H-indazole (CAS: 885518-49-0)[1]

- Reagent: Trimethyloxonium tetrafluoroborate (

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)

- Solvent: Ethyl Acetate (EtOAc), anhydrous
- Workup: Sodium bicarbonate (

  ), saturated aqueous solution.

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 5-bromo-6-fluoro-1H-indazole (1.0 equiv) in anhydrous EtOAc (0.1 M concentration).
  - Note: EtOAc is critical here; it solubilizes the substrate but allows the cationic intermediate to precipitate or react selectively.
- Reagent Addition: Add Trimethyloxonium tetrafluoroborate (1.2 equiv) in a single portion at room temperature (20–25 °C).
  - Safety:

    is a powerful alkylating agent.[1] Handle in a fume hood with gloves.[1]
- Reaction: Stir the mixture under nitrogen for 4–16 hours. The reaction typically proceeds through a heterogeneous phase (suspension).
  - Monitoring: Monitor by LC-MS.[1] The starting material (M+H) will convert to the methylated product (M+H+14).
- Quench & Workup:
  - Cool the mixture to 0 °C.
  - Slowly add saturated aqueous

    to quench excess reagent.[1]
  - Separate the organic layer.[1][2][3][4][5] Extract the aqueous layer twice with EtOAc.[1][5]

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- Purification:
  - Dry combined organics over ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    , filter, and concentrate.[3][4][5]
  - Purification: Flash column chromatography (Hexanes/EtOAc gradient).[1]
  - Elution Order: The N2-isomer (less polar) typically elutes before the N1-isomer on silica gel.[1]
  - Expected Yield: 85–95% combined yield, with an N2:N1 ratio typically >10:1.[1]

Comparison of Methods:

Parameter	Method A: NaH / MeI	Method B: (Recommended)
Mechanism	Deprotonation ( )	Hard/Soft Acid-Base (Kinetic)
Major Product	N1-Methyl (Thermodynamic)	N2-Methyl (Kinetic)
Selectivity (N2:N1)	~1:3	>10:1
Purification	Difficult Separation	Easy Filtration/Flash

Downstream Functionalization (The "Use")

Once the 2-methyl core is established, the scaffold acts as a versatile electrophile for cross-coupling.

Workflow: Synthesis of Vebreltinib-like Core

The 5-bromo position is the "handle" for attaching the complex triazolopyridazine tail found in Vebreltinib.[1]

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- Lithiation/Formylation (C5 Functionalization):
  - Substrate: 5-Bromo-**6-fluoro-2-methyl-2H-indazole**.[1][6][7]
  - Reagents:

    -PrMgCl[1]·LiCl (TurboGrignard) followed by DMF.[1]
  - Conditions: -20 °C in THF.
  - Product: **6-Fluoro-2-methyl-2H-indazole**-5-carbaldehyde.[1]
  - Note: The N2-methyl group directs lithiation and stabilizes the intermediate.[1]
- Gem-Difluorination (Linker Construction):
  - The aldehyde is converted to a gem-difluoro linker using DAST or Deoxo-Fluor, creating the bridge to the triazolopyridazine moiety.

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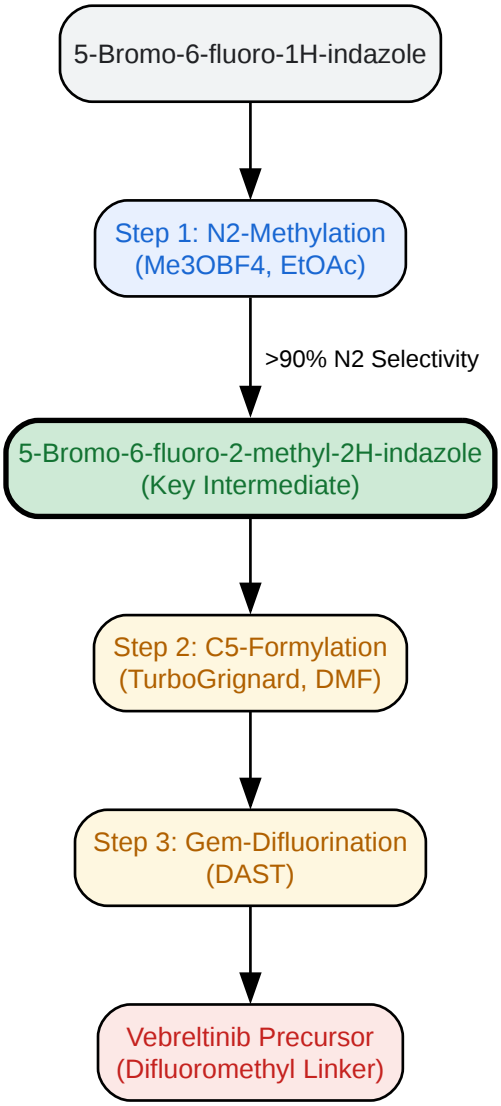

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Figure 2: Synthetic workflow from raw material to Vebreltinib precursor.

Quality Control & Analytical Validation

Distinguishing N1 vs. N2 isomers is critical for regulatory compliance.[1]

- 1H NMR (DMSO-d6):
  - N2-Methyl (Target): The methyl singlet typically appears downfield (4.1–4.2 ppm) compared to the N1-isomer.[1]

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- C3-Proton: The singlet at C3 is diagnostic.[1] In N2-isomers, it often shows a distinct NOE correlation to the N-methyl group.[1]

- NOESY/ROESY:
  - N2-Isomer: Strong NOE between

    and the

    proton.[1]
  - N1-Isomer: Strong NOE between

    and the

    proton (or C7-substituent).[1]

- Crystallography: N2-indazoles often crystallize more readily due to their higher dipole moments and planar stacking potential.[1]

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- General Indazole Alkylation Selectivity

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- Title: "Regioselective N-alkyl
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